

Application Notes and Protocols for the Purification of 5-Aminopyridazine 1-oxide

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Compound of Interest		
Compound Name:	5-Aminopyridazine 1-oxide	
Cat. No.:	B15230149	Get Quote

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Introduction

5-Aminopyridazine 1-oxide and its derivatives are heterocyclic compounds of significant interest in medicinal chemistry and materials science. The N-oxide moiety can influence the molecule's electronic properties, solubility, and biological activity, making these compounds valuable scaffolds for drug discovery and development.[1] Pyridazine N-oxides have been explored for their potential as antimicrobial agents and as photoactivatable precursors for reactive oxygen species in therapeutic and synthetic applications.[2][3][4] This document provides a detailed protocol for the purification of **5-Aminopyridazine 1-oxide**s, based on established synthetic methodologies.

Data Presentation

The purification of various **5-Aminopyridazine 1-oxide** derivatives is typically achieved through crystallization. The choice of solvent is crucial for obtaining high-purity crystals. Below is a summary of crystallization solvents and corresponding melting points for a selection of derivatives, as reported in the literature.[5]



Compound ID	R¹	R²	R³	Crystallizati on Solvent	Melting Point (°C)
8a	C ₆ H ₅	C ₆ H₅	C₂H₅	Ethanol/Wate r	159-160
8c	C ₆ H ₅	СН₃	C ₆ H ₅	Ethanol	205-206
8d	СНз	СНз	C₂H₅	Ethyl Acetate/Hexa ne	114-115
8e	C2H5	СН₃	C₂H₅	Ethyl Acetate/Hexa ne	79-80
8f	C ₆ H ₅	C ₆ H ₅	СН₃	Ethanol/Wate r	188-189

Experimental Protocols

The following protocol details the general procedure for the synthesis and subsequent purification of **5-Aminopyridazine 1-oxide**s, adapted from the cycloaddition of ynamines with 3-phenyl-1,3,4-oxadiazin-2-one 4-oxide.[5]

Materials:

- 3-Phenyl-1,3,4-oxadiazin-2-one 4-oxide
- Ynamine (e.g., N,N-diethyl-1-propynamine)
- Dichloromethane (CH₂Cl₂)
- Crystallization solvent (see table above)
- · Magnetic stirrer and stir bar
- · Round-bottom flask
- Rotary evaporator



- Crystallization dish
- Filtration apparatus (e.g., Büchner funnel and flask)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 3-phenyl-1,3,4-oxadiazin-2-one 4-oxide (1.0 equivalent) in dichloromethane.
- Addition of Ynamine: While stirring the solution magnetically, add a solution of the corresponding ynamine (1.1 equivalents) in dichloromethane dropwise.
- Reaction: Allow the reaction mixture to stir at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Concentration: Once the reaction is complete, remove the solvent in vacuo using a rotary evaporator to obtain the crude product.
- Purification by Crystallization: a. Dissolve the crude residue in a minimal amount of the
 appropriate hot crystallization solvent (refer to the table for solvent selection). b. Allow the
 solution to cool slowly to room temperature to facilitate crystal formation. c. For further
 precipitation, the solution can be cooled in an ice bath. d. Collect the crystals by vacuum
 filtration using a Büchner funnel. e. Wash the crystals with a small amount of cold solvent to
 remove any remaining impurities. f. Dry the purified crystals under vacuum.
- Characterization: The purity and identity of the final product can be confirmed by analytical techniques such as melting point determination, NMR spectroscopy, and mass spectrometry. [5]

Mandatory Visualization

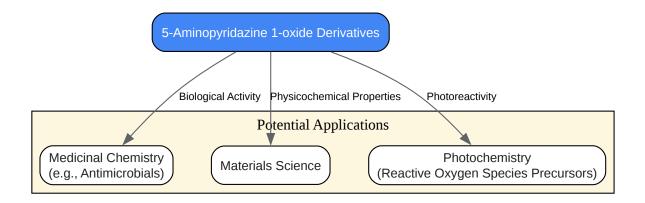
The following diagrams illustrate the experimental workflow for the purification of **5- Aminopyridazine 1-oxide** and the potential applications of this class of compounds.





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Caption: Experimental workflow for the synthesis and purification of **5-Aminopyridazine 1-oxide**.



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Caption: Potential applications of **5-Aminopyridazine 1-oxide** derivatives.

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